

(S)-(+)-1-Benzylxy-2-propanol physical constants

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Compound of Interest

Compound Name: *1-(Benzylxy)propan-2-ol*

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An In-depth Technical Guide on the Physical Constants of (S)-(+)-1-Benzylxy-2-propanol

This guide provides a comprehensive overview of the key physical constants of (S)-(+)-1-Benzylxy-2-propanol, tailored for researchers, scientists, and professionals in drug development. The information is presented in a structured format to ensure clarity and ease of comparison, supplemented by detailed experimental protocols for the determination of these properties.

Physical and Chemical Properties

(S)-(+)-1-Benzylxy-2-propanol is a chiral compound utilized as a versatile intermediate in organic synthesis. A summary of its core physical constants is provided below.

Physical Constant	Value
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol [1] [2] [3] [4]
Boiling Point	130-132 °C at 14 Torr [2] 263.8 ± 15.0 °C at 760 mmHg [5]
Density	1.044 g/mL at 25 °C [1] [2] [3]
Specific Rotation ([α] ²⁰ /D)	+14.5° (c=1 in chloroform) [1] [2] [3]
Refractive Index (n ²⁰ /D)	1.510 [1] [2] [3]
Flash Point	108.8 °C (227.8 °F) [1] [3]
Appearance	Clear, colorless to almost colorless liquid [2]
CAS Number	85483-97-2 [1] [2] [3] [4]

Experimental Protocols for Determination of Physical Constants

The following sections detail the standard methodologies for the experimental determination of the key physical constants of liquid organic compounds like (S)-(+)-1-Benzylxyloxy-2-propanol.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small quantity of liquid is the capillary tube method.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Apparatus:

- Thiele tube or an aluminum heating block
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid sample ((S)-(+)-1-Benzylxy-2-propanol)

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- A capillary tube, sealed at one end, is placed in the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (like mineral oil) or an aluminum heating block.
- The apparatus is heated gently and uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. [6] This temperature is recorded.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it can be determined by measuring the mass of a known volume.[1][9][10]

Apparatus:

- Pycnometer (density bottle) or a graduated cylinder
- Analytical balance

- Thermometer
- Liquid sample ((S)-(+)-1-Benzylxy-2-propanol)

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- The container is filled with the liquid sample up to a calibrated mark (for a pycnometer) or a specific volume is added (to a graduated cylinder).
- The mass of the container with the liquid is measured.
- The temperature of the liquid is recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the filled container.
- The density is calculated using the formula: Density = Mass / Volume.

Determination of Specific Rotation

Specific rotation is a fundamental property of chiral compounds and is measured using a polarimeter. It is the angle of rotation of plane-polarized light by a solution of the compound at a specific concentration and path length.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus:

- Polarimeter
- Polarimeter cell (of a known path length, typically 1 dm)
- Volumetric flask
- Analytical balance
- Solvent (chloroform for this compound)

- Light source (typically a sodium D-line at 589 nm)
- Liquid sample ((S)-(+)-1-Benzylxy-2-propanol)

Procedure:

- A solution of the compound is prepared by accurately weighing a sample and dissolving it in a specific volume of a suitable solvent (chloroform) in a volumetric flask. The concentration (c) is calculated in g/mL.
- The polarimeter is calibrated with the pure solvent.
- The polarimeter cell is filled with the prepared solution, ensuring no air bubbles are present in the light path.
- The observed optical rotation (α) of the solution is measured using the polarimeter.
- The specific rotation ($[\alpha]$) is calculated using Biot's law: $[\alpha] = \alpha / (l \times c)$, where 'l' is the path length of the cell in decimeters (dm).

Determination of Refractive Index

The refractive index of a liquid is the ratio of the speed of light in a vacuum to the speed of light in the liquid. It is a characteristic property and is measured using a refractometer, commonly an Abbe refractometer.^{[4][5]}

Apparatus:

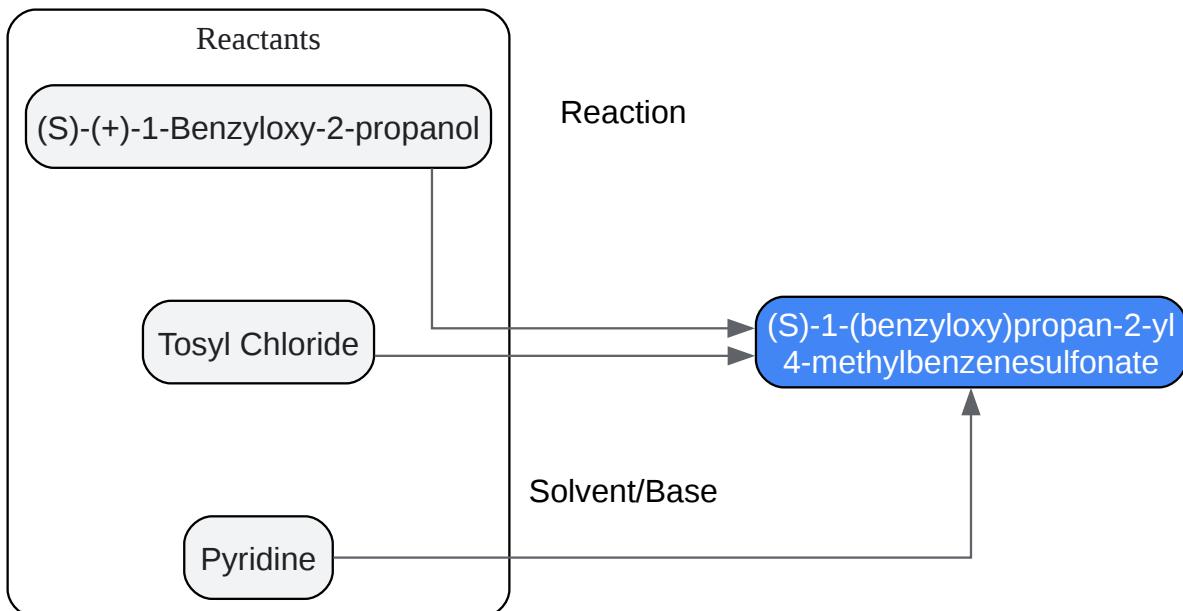
- Abbe refractometer
- Constant temperature water bath
- Dropper
- Liquid sample ((S)-(+)-1-Benzylxy-2-propanol)
- Cleaning solvent (e.g., acetone or ethanol) and soft tissue

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and the instrument is adjusted to bring the boundary line between the light and dark fields into sharp focus.
- If color fringes are observed, the compensator is adjusted to make the boundary line sharp and achromatic.
- The boundary line is aligned with the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Synthetic Utility

(S)-(+)-1-Benzyl-2-propanol serves as a key starting material in the synthesis of various important molecules. For instance, it is used to prepare (S)-N-(2-phosphonomethoxypropyl) derivatives of purine and pyrimidine bases and (S)-1-(benzyloxy)propan-2-yl 4-methylbenzenesulfonate.^[16] The latter is achieved by reacting it with tosyl chloride in the presence of pyridine.



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Caption: Synthetic pathway from (S)-(+)-1-Benzyloxy-2-propanol.

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